

Personal protective equipment for handling 2-Fluoro-6-methylaniline

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Compound of Interest

Compound Name: 2-Fluoro-6-methylaniline

Cat. No.: B1315733

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Essential Safety and Handling Guide for 2-Fluoro-6-methylaniline

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Fluoro-6-methylaniline** (CAS No. 443-89-0). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Safety Data

2-Fluoro-6-methylaniline is a chemical that poses several health risks. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2][3]} Additionally, it may cause respiratory irritation.^{[1][2][3][4]} It is classified as a combustible liquid.^{[2][5]}

The following table summarizes key quantitative safety data for **2-Fluoro-6-methylaniline**:

Parameter	Value	Source
CAS Number	443-89-0	[2]
Molecular Formula	C7H8FN	[3]
Molecular Weight	125.14 g/mol	[6]
Form	Liquid	[2][6]
Density	1.082 g/mL at 25 °C	[2][6]
Flash Point	76.7 °C (170.1 °F)	[2]
Storage Temperature	2-8°C	[2][6]

Hazard Statements: H302, H315, H318, H335[2]

Signal Word: Danger[1][2]

Personal Protective Equipment (PPE)

To ensure safety when handling **2-Fluoro-6-methylaniline**, the following personal protective equipment is mandatory.

Equipment Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye damage.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can cause irritation.[1][2][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type ABEK (EN14387) respirator filter is recommended.	Protects against inhalation which may cause respiratory irritation.[2][7]
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.[4][8]

Operational Plan for Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7][8][9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4]
- Do not eat, drink, or smoke when using this product.[1][5]
- Wash hands and any exposed skin thoroughly after handling.[1][4][5]
- Use non-sparking tools and take precautionary measures against static discharge.[9][10]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][5][8]

- Keep away from heat, sparks, open flames, and hot surfaces.[5][9]
- Store locked up.[1][5]
- Incompatible materials include strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[9]

Emergency and First Aid Procedures

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor.[1][5][11]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse.[1][5][11]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1][5][11]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1][5][11]

Spill and Disposal Plan

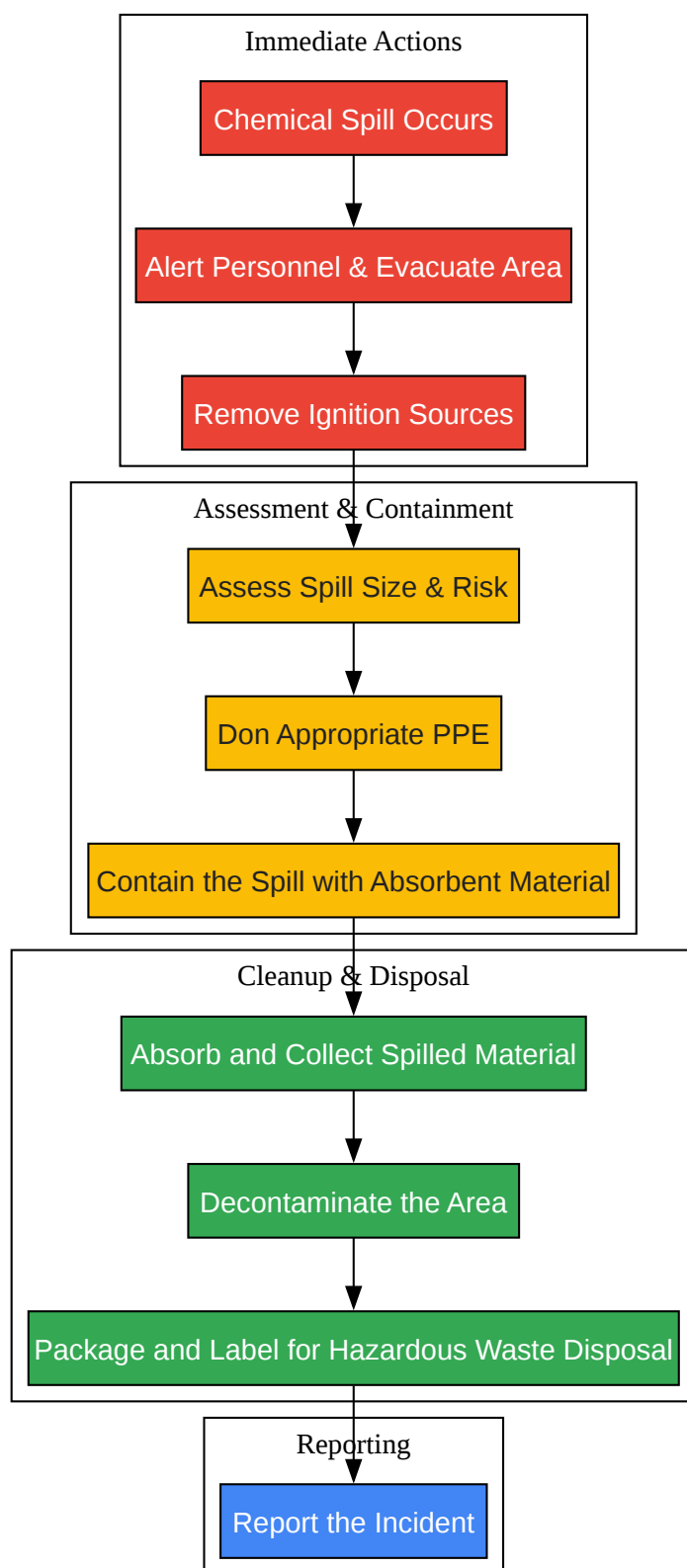
Accidental Release Measures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation and remove all sources of ignition.[7][8]
- Wear appropriate personal protective equipment as outlined above.[7][8]
- For spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable, closed container for disposal.[4][9][10]
- Do not let the product enter drains.[4][7]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[5\]](#)[\[11\]](#)
- This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[7\]](#)

Workflow for Chemical Spill



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Caption: Workflow for handling a chemical spill.

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